

Domiphen bromide surfactant properties vs other cationic surfactants

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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Fundamental Properties and Comparison

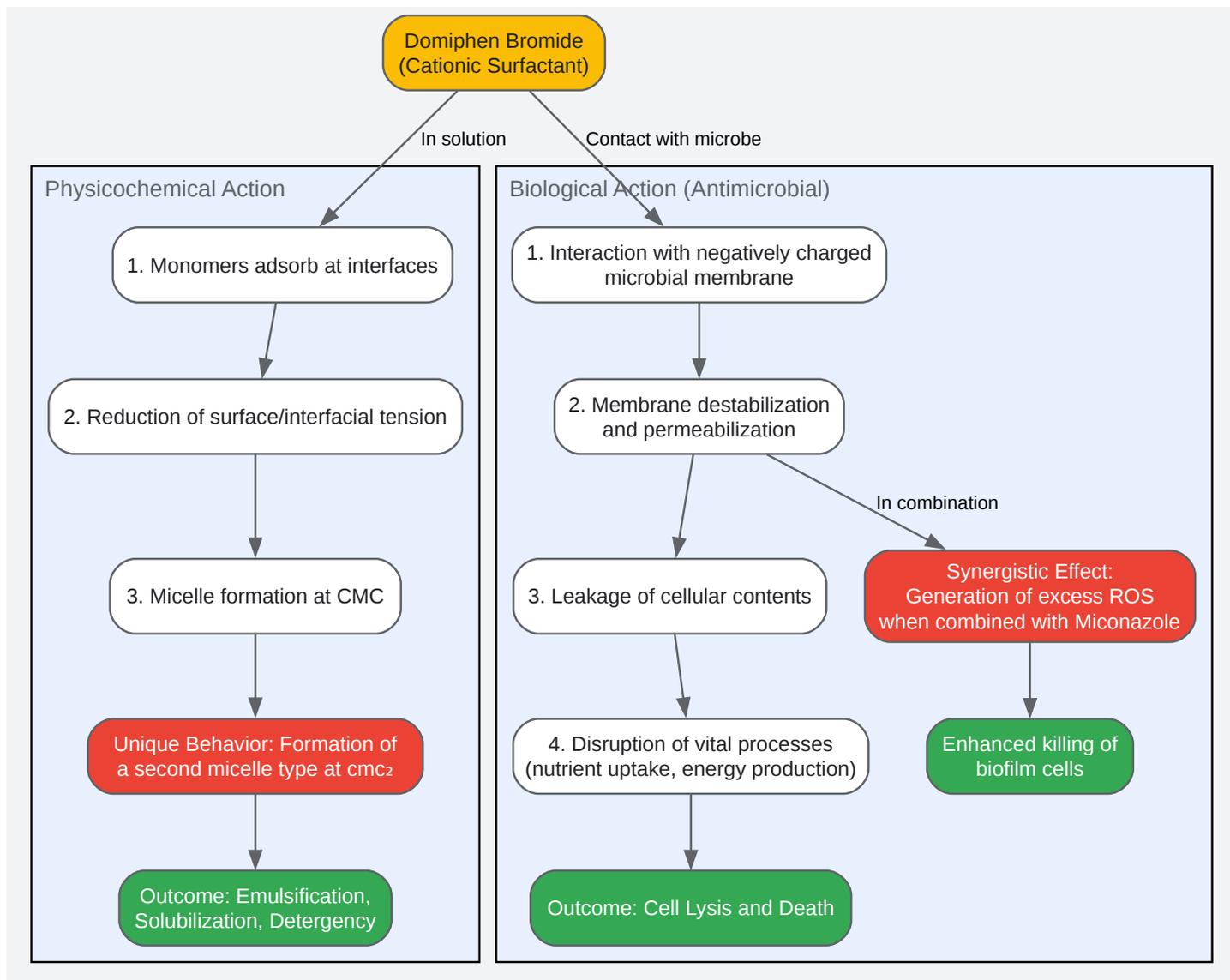
The table below summarizes the key properties of **domiphen bromide** for comparison with other cationic surfactants.

Property	Domiphen Bromide	General Cationic Surfactants (e.g., CTAB, BAC)
Chemical Class	Quaternary Ammonium Compound (QAC)	Quaternary Ammonium Compounds (QACs)
Molecular Formula	C ₂₂ H ₄₀ BrNO [1]	Varies (e.g., CTAB: C ₁₉ H ₄₂ BrN)
Molecular Weight	414.46 g/mol [1]	Varies (e.g., CTAB: 364.45 g/mol)
Critical Micelle Concentration (CMC)	Exhibits two CMCs (cmc and cmc ₂) [2] [3]	Typically a single CMC value [4]
Mechanism of Action	Disrupts bacterial cell membranes, leading to lysis; surfactant action reduces surface tension [5]	Disrupts bacterial cell membranes; reduces surface tension [4]

Property	Domiphen Bromide	General Cationic Surfactants (e.g., CTAB, BAC)
Key Distinguishing Feature	Phenoxyethyl group attached to the ammonium head; forms two micelle types due to different conformers [2] [3]	Typically a simpler alkyl chain head group (e.g., trimethylammonium).
Antimicrobial Spectrum	Broad-spectrum (bacteria, fungi); shows synergy with other drugs (e.g., Miconazole, Colistin) [1] [5]	Broad-spectrum, but resistance can develop [1]
Primary Research/Application Uses	Antimicrobial preservative, disinfectant, phase-transfer catalyst, studied for anti-biofilm coatings and drug synergism [1] [5] [6]	Disinfectants, fabric softeners, phase-transfer catalysts, DNA precipitation [4]

Mechanism of Action and Signaling Pathways

The biological and physicochemical actions of **domiphen bromide** can be visualized through the following pathways.



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Key Experimental Data and Protocols

Supporting experimental data reveals **domiphen bromide's** unique solution behavior and provides validated methods for its analysis.

UV Spectroscopic Determination of Dual CMCs

This protocol is used to identify the unique dual critical micelle concentration (CMC) behavior of **domiphen bromide** [2] [3].

- **Objective:** To determine the first (cmc) and second (cmc₂) critical micelle concentrations of **domiphen bromide** in aqueous solutions, with and without added potassium bromide (KBr).
- **Materials:**
 - **Domiphen bromide**
 - Potassium bromide (KBr)
 - High-purity water
 - UV-Vis Spectrophotometer
 - Quartz cuvettes
- **Methodology:**
 - Prepare a series of **domiphen bromide** solutions in water across a concentration range (e.g., 0.1 mM to 50 mM).
 - Prepare a separate series of solutions with a constant, added concentration of KBr.
 - Record the UV absorption spectrum for each solution.
 - Plot the absorbance (or wavelength of maximum absorbance) against the logarithm of the **domiphen bromide** concentration.
- **Data Analysis:** The plots will show distinct breaks or shifts at specific concentrations. These inflection points are interpreted as the **cmc** and **cmc₂**, where the surfactant molecules aggregate into two different types of micelles, believed to be governed by different low-energy conformers of the domiphen cation [2] [3].

Robust RP-HPLC Analysis Method

A modern reversed-phase HPLC method has been developed and validated for the quantification of **domiphen bromide** in pharmaceuticals, which also serves as a stability-indicating assay [6].

- **Objective:** To provide a simple, sensitive, and reliable method for the quantitative determination of **domiphen bromide** in pure form and commercial preparations.
- **Materials:**
 - **Instrument:** HPLC system with a DAD detector (e.g., Agilent 1260 Infinity II).
 - **Column:** Inertsil ODS-3 C18 column (250 mm x 3.0 mm, 5 μm).
 - **Mobile Phase:** Acetonitrile and 0.0116 M perchloric acid (70:30, v/v).
 - **Flow Rate:** 2.0 mL/min.
 - **Detection:** 275 nm.
 - **Column Temperature:** 25°C.
- **Methodology:**

- Prepare stock and working standard solutions of **domiphen bromide** in an ethanol-water (1:1, v/v) diluent.
- For formulated products (e.g., Maalox oral suspension), dilute an appropriate amount with the same diluent and filter.
- Inject 20 μL of the sample and standard solutions.
- **Validation Highlights [6]:**
 - **Linearity:** 1.132 – 1000 $\mu\text{g/mL}$ ($r^2 > 0.999$).
 - **Sensitivity:** LOD 0.373 $\mu\text{g/mL}$; LOQ 1.132 $\mu\text{g/mL}$.
 - **Accuracy:** 98.8 - 99.76%.
 - **Precision:** RSD < 2% (intra-day and inter-day).
 - **Stability-Indicating Nature:** The method successfully separated **domiphen bromide** from its degradation products formed under forced degradation (acidic, basic, and oxidative conditions).

Research Implications and Applications

The unique properties of **domiphen bromide** make it particularly interesting for advanced research and development applications.

- **Material Science and Formulation:** The phenomenon of **dual CMCs** suggests potential for creating "smart" systems where properties change at specific concentration thresholds, useful for controlled release or specialized detergency [2] [3].
- **Combination Therapies:** Research demonstrates that **domiphen bromide restores the efficacy of colistin** against resistant Gram-negative bacteria and, when combined with **miconazole, effectively kills Candida biofilms** by generating excess reactive oxygen species (ROS) [5]. This opens avenues for new anti-infective strategies.
- **Sustainable Analysis:** The developed **RP-HPLC method** is notable for its green chemistry attributes, replacing hazardous solvents like chloroform with an ethanol-water diluent, making it safer and more environmentally friendly for quality control labs [6].

In summary, **domiphen bromide** stands out among cationic surfactants due to its unique dual CMC behavior and significant synergism in antimicrobial applications. Its well-characterized and sustainable analytical methods further support its relevance in modern pharmaceutical research.

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